

Role of Vinyltriethoxysilane as a silane coupling agent.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyltriethoxysilane

Cat. No.: B1683064

[Get Quote](#)

An In-depth Technical Guide to **Vinyltriethoxysilane** as a Silane Coupling Agent

For Researchers, Scientists, and Drug Development Professionals

Introduction

Vinyltriethoxysilane (VTES) is a bifunctional organosilicon compound with the chemical formula $\text{CH}_2=\text{CHSi}(\text{OC}_2\text{H}_5)_3$.^[1] It is a versatile silane coupling agent widely utilized to improve the adhesion between organic polymers and inorganic substrates.^{[2][3]} Its dual reactivity, stemming from the presence of a vinyl group and hydrolyzable ethoxy groups, allows it to act as a molecular bridge at the interface, thereby enhancing the mechanical, thermal, and chemical properties of composite materials, coatings, and adhesives.^{[4][5]} This technical guide provides a comprehensive overview of the core principles of VTES as a coupling agent, including its mechanism of action, applications, quantitative performance data, and detailed experimental protocols.

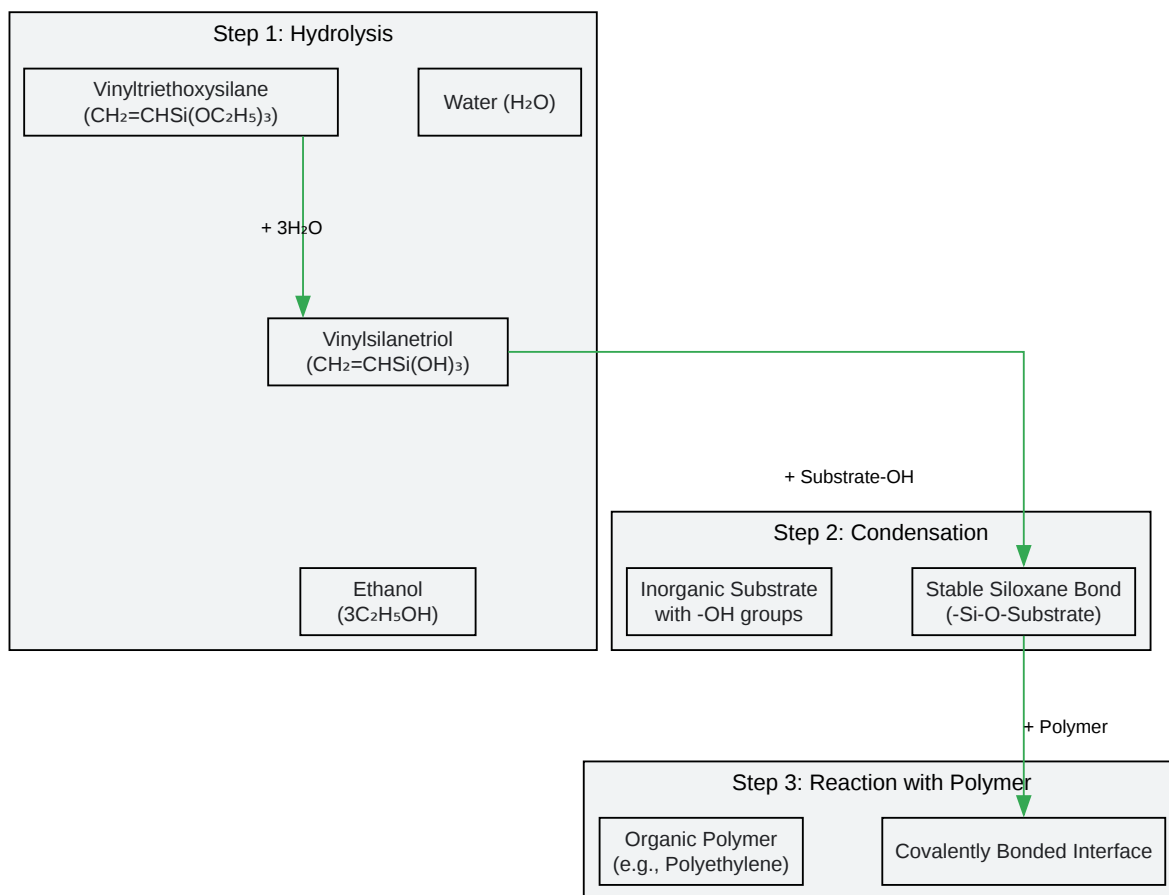
Chemical and Physical Properties of Vinyltriethoxysilane

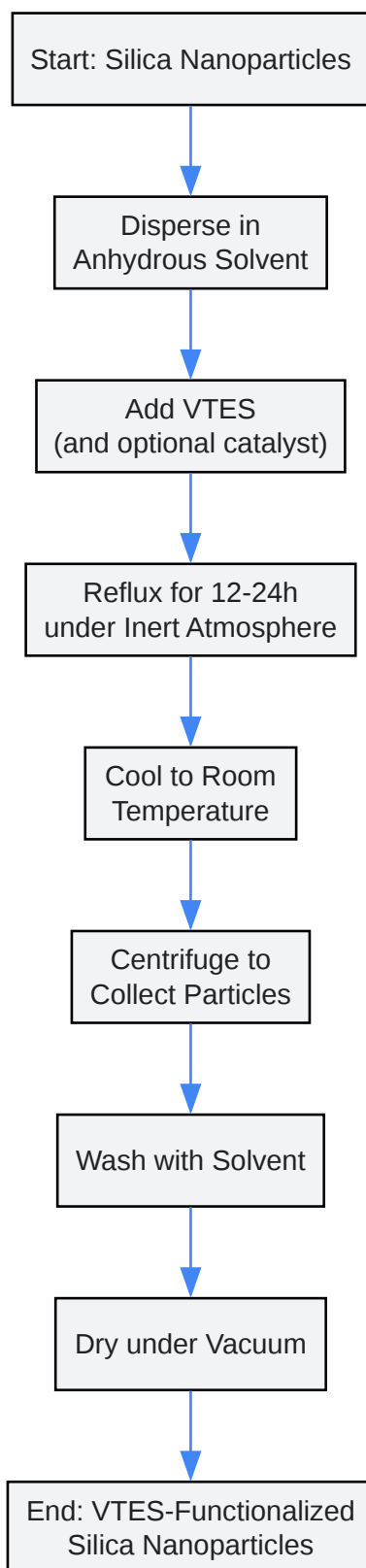
Property	Value	Reference
Chemical Formula	C ₈ H ₁₈ O ₃ Si	[1]
Molecular Weight	190.31 g/mol	[1]
Appearance	Colorless transparent liquid	[3][4]
Density	0.903 g/cm ³ at 25°C	[1]
Boiling Point	160-161 °C	[1]
CAS Number	78-08-0	[4]

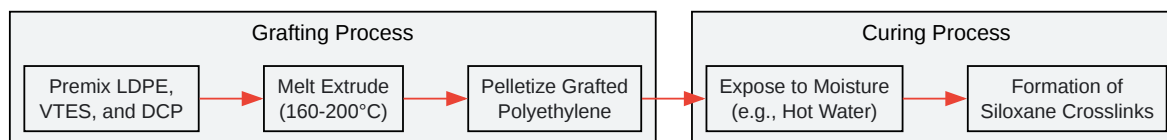
Mechanism of Action

The efficacy of **vinyltriethoxysilane** as a coupling agent lies in its ability to form stable covalent bonds with both inorganic and organic materials. This process occurs in two primary steps: hydrolysis and condensation, followed by reaction with the polymer matrix.

- **Hydrolysis:** The three ethoxy groups (-OC₂H₅) on the silicon atom are hydrolyzable in the presence of water, often catalyzed by an acid or base, to form reactive silanol groups (-Si-OH).[6][7]
- **Condensation:** These silanol groups can then condense with hydroxyl groups present on the surface of inorganic materials (e.g., glass, silica, metals) to form stable siloxane bonds (Si-O-Substrate).[6][8] Alternatively, they can self-condense to form a polysiloxane network on the substrate surface.[9]
- **Organic Reaction:** The vinyl group (-CH=CH₂) of VTES is available to react with the organic polymer matrix through various mechanisms, such as free-radical polymerization or grafting.[10][11] This creates a strong covalent link between the polymer and the silane-modified inorganic surface.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Vinyltriethoxysilane - Wikipedia [en.wikipedia.org]
- 2. polysciences.com [polysciences.com]
- 3. Vinyltriethoxysilane | CAS 78-08-0 | Vinyl Silanes | Silane Coupling Agent | Adhesion Promoters [powerchemical.net]
- 4. innospk.com [innospk.com]
- 5. nbinno.com [nbinno.com]
- 6. nbinno.com [nbinno.com]
- 7. researchgate.net [researchgate.net]
- 8. VINYLTRIETHOXYSILANE | [gelest.com]
- 9. researchgate.net [researchgate.net]
- 10. medium.com [medium.com]
- 11. fujc.pp.ua [fujc.pp.ua]
- To cite this document: BenchChem. [Role of Vinyltriethoxysilane as a silane coupling agent.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683064#role-of-vinyltriethoxysilane-as-a-silane-coupling-agent]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com